

Hexahydrobenzofuranone: A Versatile Chiral Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 2(3H)-Benzofuranone, hexahydro-

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The hexahydrobenzofuranone scaffold is a valuable chiral building block in organic synthesis, providing a rigid bicyclic framework with multiple stereocenters. Its utility stems from its presence as a core structural motif in a variety of natural products and biologically active molecules. This document provides an overview of a key synthetic approach to enantiomerically enriched hexahydrobenzofuranones and explores their potential as intermediates in the synthesis of more complex molecular architectures.

Synthesis of Hexahydrobenzofuranones via Asymmetric Intramolecular Stetter Reaction

An efficient and highly enantioselective method for the synthesis of hydrobenzofuranones involves the asymmetric intramolecular Stetter reaction.^[1] This reaction utilizes a chiral N-heterocyclic carbene (NHC) catalyst to induce the cyclization of readily available cyclohexadienone-tethered aldehydes. The process allows for the formation of up to three contiguous stereocenters, including quaternary centers, with excellent yields and stereoselectivities.^[1]

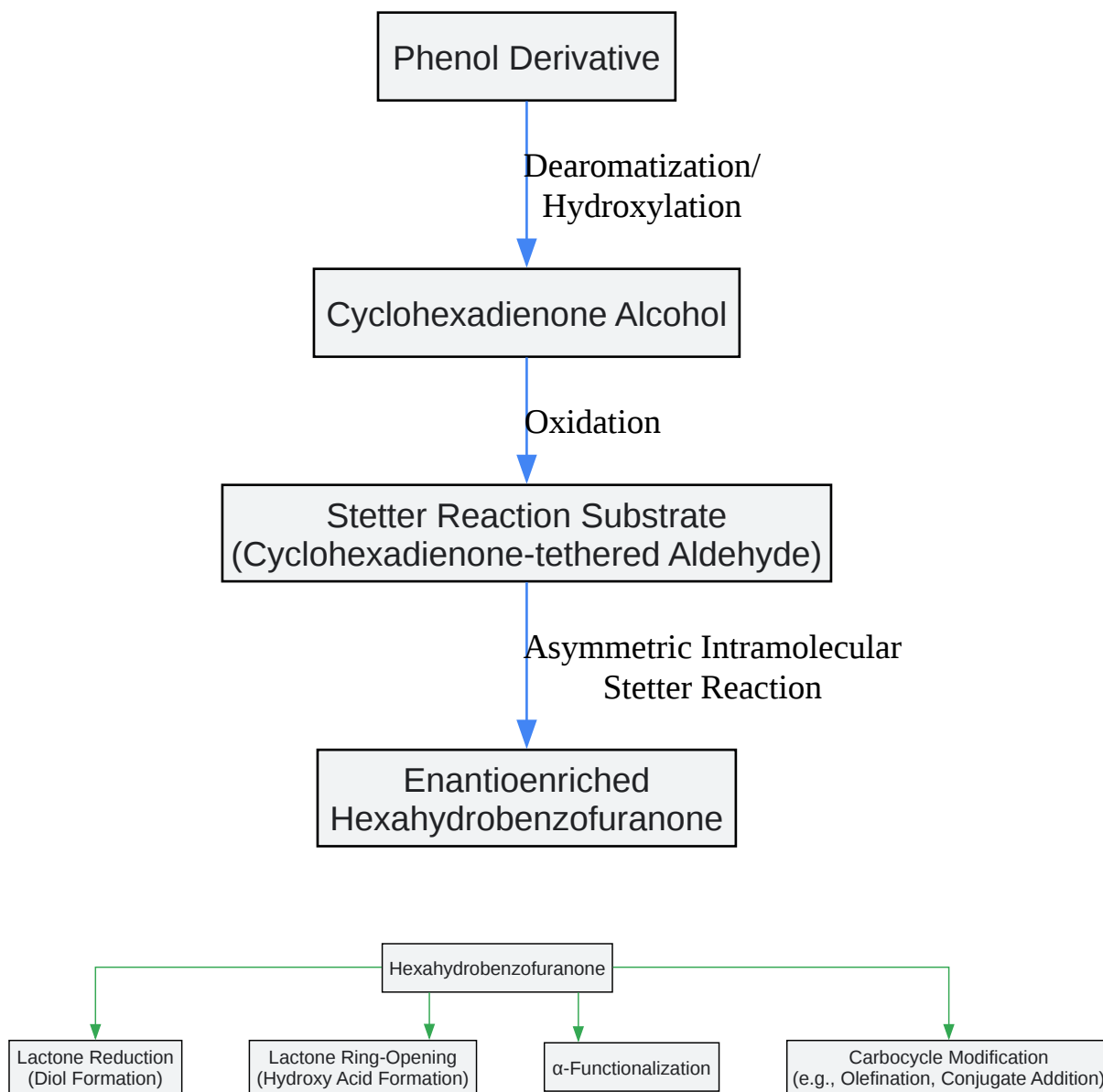
Quantitative Data Summary

The following table summarizes the results of the asymmetric intramolecular Stetter reaction for the synthesis of various substituted hexahydrobenzofuranones.^[1]

Entry	R Group	Product	Yield (%)	ee (%)
1	Me	2	90	92
2	Et	7	86	94
3	iPr	9	87	94
4	tBu	11	86	94
5	Ph	13	87	88
6	4-BrPh	15	78	85
7	CH ₂ OAc	17	86	83
8	CH ₂ CH ₂ OMe	19	86	82
9	CH ₂ CH ₂ CO ₂ Me	21	94	87

Experimental Workflow

The synthesis of the hexahydrobenzofuranone building block via the Stetter reaction follows a straightforward workflow, starting from readily available phenols.



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References

- 1. Asymmetric Synthesis of Hydrobenzofuranones via Desymmetrization of Cyclohexadienones using the Intramolecular Stetter Reaction - PMC [pmc.ncbi.nlm.nih.gov]
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